

Personal protective equipment for handling Volasertib

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Compound of Interest

Compound Name: Volasertib

Cat. No.: B10761796

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Essential Safety and Handling Guide for Volasertib

This document provides immediate, essential safety protocols, operational guidelines, and disposal plans for the handling of **Volasertib**. The following procedural guidance is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Safety Summary

Volasertib is a potent Polo-like kinase 1 (PLK1) inhibitor.[1][2] It is classified with several hazards that necessitate careful handling. According to safety data sheets, **Volasertib** is fatal if swallowed (Acute Toxicity - Oral, Category 2) and harmful if swallowed (Acute Toxicity, Oral, Category 4).[3][4][5][6] It is also known to cause skin irritation and serious eye irritation.[3][6] Furthermore, it is suspected of damaging fertility or the unborn child and may cause damage to organs through prolonged or repeated exposure.[3][6]

Hazard Classification	GHS Code	Description
Acute Oral Toxicity	H300/H302	Fatal or harmful if swallowed. [3] [4] [5] [6]
Skin Irritation	H315	Causes skin irritation. [3] [6]
Eye Irritation	H319	Causes serious eye irritation. [3] [6]
Reproductive Toxicity	H361	Suspected of damaging fertility or the unborn child. [3] [6]
Specific Target Organ Toxicity	H373	May cause damage to organs through prolonged or repeated exposure. [3] [6]
Aquatic Toxicity	H410	Very toxic to aquatic life with long lasting effects. [5]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **Volasertib**. The following table outlines the recommended personal protective equipment.

Operation	Engineering Controls	Eye/Face Protection	Hand Protection	Skin and Body Protection	Respiratory Protection
Handling Solid (Powder)	Use in a chemical fume hood or ventilated enclosure.	Safety glasses with side-shields or goggles.	Chemical-resistant gloves (e.g., nitrile).	Laboratory coat.	NIOSH-approved respirator with a particulate filter if dust cannot be controlled.
Preparing Solutions	Use in a chemical fume hood.	Chemical safety goggles or a face shield if splashing is possible.	Chemical-resistant gloves (e.g., nitrile).	Laboratory coat.	Not typically required if handled in a fume hood.
Administering to Animals	Use in a ventilated cabinet or with local exhaust ventilation.	Safety glasses with side-shields or goggles.	Chemical-resistant gloves (e.g., nitrile).	Laboratory coat or disposable gown.	NIOSH-approved respirator if aerosols may be generated.

Standard Operating Procedures

General Handling and Storage

- Avoid Contact: Prevent contact with skin, eyes, and clothing. Do not ingest or inhale.[\[4\]](#)[\[5\]](#)
- Ventilation: Always handle **Volasertib** in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)[\[5\]](#)
- Hygiene: Do not eat, drink, or smoke in areas where **Volasertib** is handled.[\[4\]](#)[\[5\]](#) Wash hands thoroughly after handling.[\[4\]](#)[\[5\]](#)

- Storage: Keep the container tightly sealed in a cool, well-ventilated place.^[5] Store according to the manufacturer's recommendations, which may be at -20°C for powder or -80°C when in solvent.^[5]

Spill Cleanup Protocol

In the event of a spill, follow these steps:

- Evacuate and Secure: Immediately alert others in the vicinity and evacuate the area if necessary. Restrict access to the spill area.
- Assess the Spill: Determine the nature and extent of the spill. For large or highly aerosolized spills, contact your institution's environmental health and safety (EHS) office.
- Don Appropriate PPE: Before cleaning, put on the appropriate PPE as outlined above, including respiratory protection if dealing with a powder.
- Contain the Spill: For liquid spills, create a dike around the spill using absorbent materials like vermiculite or chemical spill pillows.^[7] For powder spills, gently cover with a damp paper towel to avoid generating dust.
- Absorb and Collect:
 - For liquid spills: Add inert absorbent material, working from the outside in.^[7]
 - For solid spills: Carefully scoop the material into a designated waste container.^[8]
- Decontaminate: Clean the spill area with a suitable detergent and water.^[9]
- Dispose of Waste: Collect all contaminated materials (absorbents, PPE, etc.) in a sealed, properly labeled hazardous waste container.^[10]
- Report the Incident: Report the spill to your supervisor or EHS department as per your institution's policy.

Disposal Plan

All waste containing **Volasertib** must be treated as hazardous waste.

- **Waste Collection:** Collect all **Volasertib** waste, including empty containers, contaminated lab supplies, and spill cleanup materials, in a clearly labeled, sealed container.
- **Disposal Route:** Dispose of the waste through your institution's hazardous waste program or an approved waste disposal company, in accordance with local, state, and federal regulations.^{[4][5]}

Experimental Protocol Example: Cell Viability Assay

This is a generalized protocol for assessing the effect of **Volasertib** on cancer cell line viability.

- **Cell Seeding:** Plate cancer cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- **Compound Preparation:** Prepare a stock solution of **Volasertib** in a suitable solvent like DMSO.^[11] Create a serial dilution of **Volasertib** in a cell culture medium to achieve the desired final concentrations.
- **Cell Treatment:** Remove the old medium from the cells and add the medium containing the various concentrations of **Volasertib**. Include a vehicle control (medium with DMSO) and a no-treatment control.
- **Incubation:** Incubate the cells for a specified period (e.g., 72 hours).
- **Viability Assessment:** Measure cell viability using a suitable assay, such as one that measures metabolic activity (e.g., AlamarBlue) or ATP content.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control. Determine the EC50 value (the concentration at which cell growth is inhibited by 50%) by fitting the data to a dose-response curve.^[11]

Visual Workflow for PPE Selection

The following diagram illustrates the decision-making process for selecting the appropriate personal protective equipment when working with **Volasertib**.

Caption: PPE selection workflow for handling **Volasertib**.

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